

EGTA Tetrasodium Solution: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

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Introduction

EGTA (ethylene glycol-bis(β-aminoethyl ether)-N,N,N',N'-tetraacetic acid) is a chelating agent with a high affinity and selectivity for calcium ions (Ca^{2+}).^{[1][2][3]} Its ability to bind calcium is significantly greater than its affinity for magnesium ions (Mg^{2+}), making it an invaluable tool in biological research where precise control of calcium concentration is crucial.^{[2][3]} This property allows for the study of calcium-dependent cellular processes by effectively removing free calcium from a solution without significantly disturbing the concentration of other divalent cations.^{[4][5]} EGTA is commonly used in cell culture media, enzymatic assays, and buffers for protein and nucleic acid studies to prevent the activation of calcium-dependent proteases and nucleases.^{[1][6]} The tetrasodium salt of EGTA is particularly useful due to its enhanced solubility in aqueous solutions.^[7]

This document provides detailed application notes and protocols for the preparation and use of **EGTA tetrasodium** solutions in a laboratory setting.

Quantitative Data Summary

The following tables summarize the key quantitative data for **EGTA tetrasodium** salt.

Table 1: Physicochemical Properties of **EGTA Tetrasodium** Salt

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ N ₂ Na ₄ O ₁₀	[8]
Molecular Weight	468.28 g/mol	[9][10]
Appearance	White crystalline powder	[5]
CAS Number	13368-13-3	[2]

Table 2: Solubility and Stability

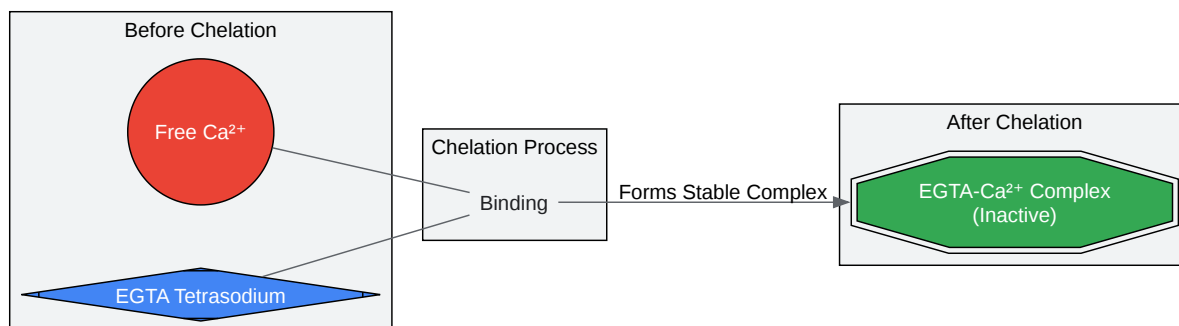
Parameter	Value	Reference
Solubility in Water	≥ 50 mg/mL[9], 81 mg/mL (171.49 mM)[11], 110 mg/ml[7]	[7][9][11]
Solubility in DMSO	Insoluble	[11]
Solubility in Ethanol	Insoluble	[11]
Storage (Powder)	2-8°C, dry, protected from light[9]. 10-25°C[12][13].	[9][12][13]
Storage (Solution)	Stock solutions, once prepared, should be stored in aliquots in tightly sealed vials and used within 1 month. Avoid repeated freeze-thaw cycles. [9] A 0.5 M stock solution at pH 8.0 is stable for months at 4°C. [14][15]	[9][14][15]
Shelf Life (Commercial Solution)	60 months from the date of manufacture at 10 - 25 °C.	[12]

Table 3: Calcium Chelation Properties

Parameter	Value	Reference
Calcium Dissociation Constant (Kd)	Apparent Kd of 60.5 nM at physiological pH (7.4)[16]. 150 nM at pH 7.2, 100 mM KCl[17].	[16][17]
pKa for Ca ²⁺ binding (tetrabasic EGTA)	11.00	[2][3]
Apparent pKa at pH 7	6.91	[2][3]

Mechanism of Action: Calcium Chelation

EGTA is an aminopolycarboxylic acid that sequesters calcium ions through the formation of a stable, five-membered ring structure. The molecule has eight potential binding sites that coordinate with the Ca²⁺ ion, effectively removing it from the solution and preventing its participation in biological reactions.



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Caption: Mechanism of Calcium Chelation by EGTA.

Experimental Protocols

Protocol 1: Preparation of a 0.5 M EGTA Tetrasodium Stock Solution (pH 8.0)

This protocol describes the preparation of a 0.5 M stock solution of **EGTA tetrasodium**, which can be diluted for various applications.

Materials:

- **EGTA tetrasodium** salt (MW: 468.28 g/mol)
- Molecular biology grade water
- NaOH solution (10 M) for pH adjustment
- Calibrated pH meter
- Stir plate and magnetic stir bar
- Beaker and graduated cylinder
- Sterile filter unit (0.22 μ m)
- Sterile storage bottles

Procedure:

- **Weighing:** Weigh out 23.41 g of **EGTA tetrasodium** salt for a final volume of 100 mL.
- **Dissolving:** Add the powder to approximately 80 mL of molecular biology grade water in a beaker with a magnetic stir bar.
- **pH Adjustment:** **EGTA tetrasodium** salt will fully dissolve once the pH is adjusted. Place the beaker on a stir plate and begin stirring. Slowly add 10 M NaOH dropwise while monitoring the pH with a calibrated pH meter. Adjust the pH to 8.0.
- **Final Volume:** Once the powder is completely dissolved and the pH is stable at 8.0, transfer the solution to a 100 mL graduated cylinder and add water to bring the final volume to 100 mL.

- Sterilization: Sterilize the solution by passing it through a 0.22 μm filter into a sterile storage bottle.
- Storage: Store the 0.5 M EGTA stock solution at 4°C. For long-term storage, it can be aliquoted and stored at -20°C.

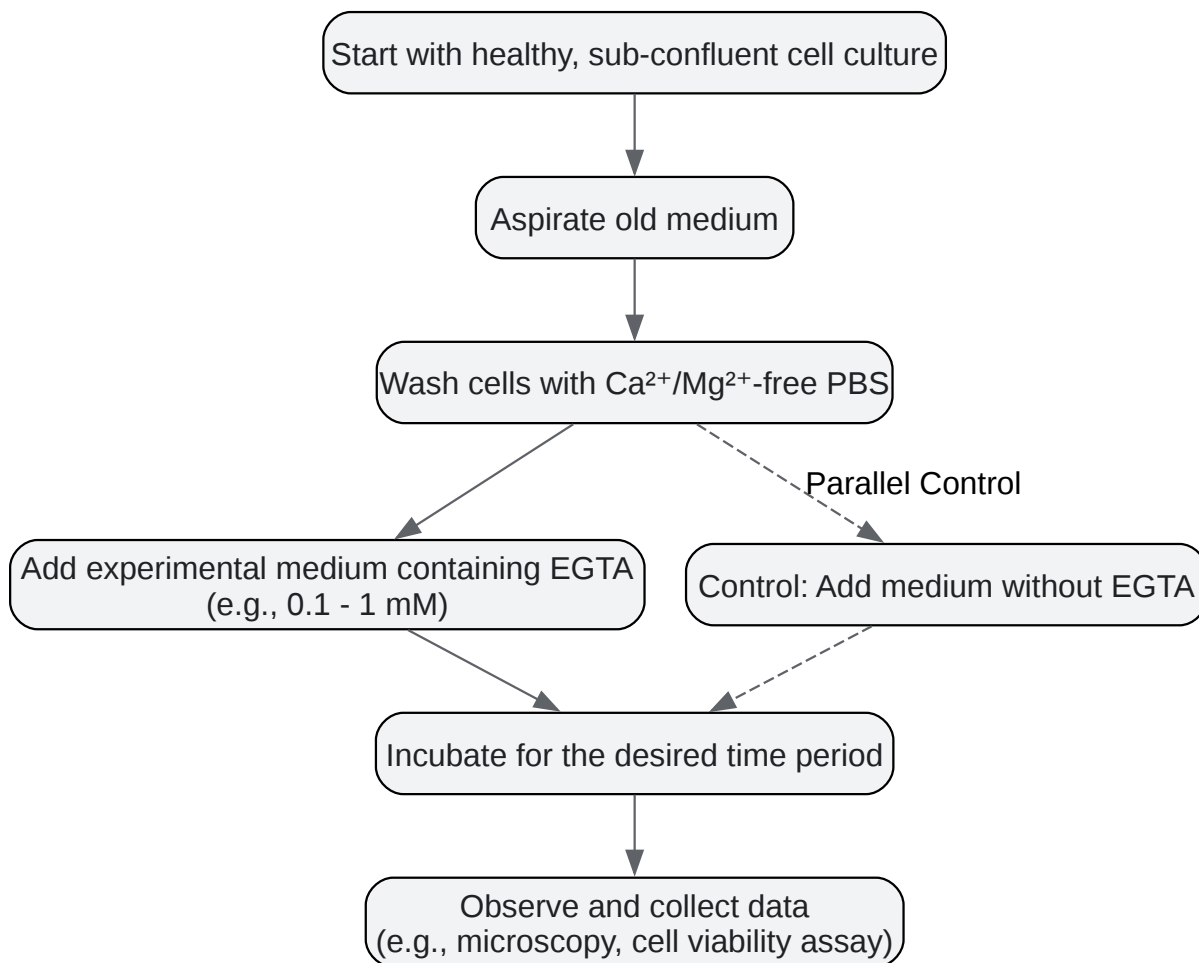
Protocol 2: Use of EGTA for Calcium Depletion in Cell Culture

This protocol provides a general workflow for using EGTA to study the effects of extracellular calcium depletion on cultured cells.

Materials:

- Cultured cells of interest
- Standard cell culture medium
- Phosphate-Buffered Saline (PBS), $\text{Ca}^{2+}/\text{Mg}^{2+}$ -free
- 0.5 M **EGTA tetrasodium** stock solution (pH 8.0)
- Experimental medium (e.g., standard medium with a defined concentration of EGTA)

Workflow:



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Caption: Experimental Workflow for Calcium Depletion.

Procedure:

- Cell Preparation: Grow cells to the desired confluency in their standard culture medium.
- Washing: Gently aspirate the culture medium from the cells. Wash the cells once with an appropriate volume of Ca²⁺/Mg²⁺-free PBS to remove any residual calcium from the medium.
- Treatment: Aspirate the PBS and add the pre-warmed experimental medium containing the desired final concentration of EGTA (typically in the range of 0.1 to 1 mM). Also, include a

control group of cells treated with the same medium but without EGTA.

- Incubation: Return the cells to the incubator and incubate for the experimentally determined time.
- Analysis: Following incubation, proceed with the planned downstream analysis, such as microscopy to observe morphological changes, or specific assays to measure the effect of calcium depletion on the process of interest.

Applications of EGTA Tetrasodium Solution

EGTA's high selectivity for calcium makes it a versatile tool in various research applications:

- Studying Calcium Signaling: By chelating extracellular or intracellular (if introduced via specific methods) calcium, EGTA allows researchers to investigate the role of calcium as a second messenger in various signaling pathways.[\[4\]](#)
- Enzyme Assays: It is used to inhibit calcium-dependent enzymes or to study the kinetics of enzymes that are activated by calcium.[\[1\]](#)[\[5\]](#)
- Preventing Cell Aggregation: Calcium is often required for cell-cell adhesion. EGTA can be used to dissociate cell clusters or prevent aggregation in single-cell suspensions.[\[18\]](#)
- Inhibiting Blood Coagulation: The blood clotting cascade is a calcium-dependent process. EGTA can be used as an anticoagulant in vitro.[\[4\]](#)[\[7\]](#)
- Protecting Proteins and Nucleic Acids: By chelating calcium, EGTA inhibits the activity of calcium-dependent proteases and nucleases that can degrade biological samples during extraction and purification.[\[1\]](#)

Safety and Handling

While **EGTA tetrasodium** solution is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008, it is recommended to follow standard laboratory safety practices.[\[19\]](#)[\[20\]](#)

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the powder or solutions.[\[21\]](#)[\[22\]](#)

- Inhalation: Avoid inhaling the dust of the powder form.[20] If inhaled, move to fresh air.[8]
- Skin Contact: In case of contact with skin, wash thoroughly with soap and water.[19]
- Eye Contact: If the solution comes into contact with the eyes, rinse cautiously with water for several minutes.[20]
- Spills: Absorb any spills with a suitable absorbent material and dispose of it according to local regulations.[21]

Always consult the Safety Data Sheet (SDS) provided by the manufacturer for detailed safety information.[8][19][20][21][22]

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